

Application Notes and Protocols for 2-Chloro-3-nitrotoluene

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Compound of Interest

Compound Name: 2-Chloro-3-nitrotoluene

Cat. No.: B091179

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Chloro-3-nitrotoluene** (CAS No. 3970-40-9). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

2-Chloro-3-nitrotoluene is a light yellow liquid that serves as a key intermediate in the synthesis of various organic compounds, including dyes, pharmaceuticals, and agrochemicals.

[1] Its chemical structure and properties are summarized below.

Property	Value
CAS Number	3970-40-9
Molecular Formula	C ₇ H ₆ ClNO ₂
Molecular Weight	171.58 g/mol [2][3]
Appearance	Light yellow liquid[1]
Melting Point	21 °C (lit.)[3]
Boiling Point	147 °C / 25 mmHg (lit.)[3]
Density	1.298 g/mL at 25 °C (lit.)[3]
Flash Point	113 °C (235.4 °F) - closed cup[3]
Refractive Index	n ₂₀ /D 1.557 (lit.)[3]

Hazard Identification and Safety Precautions

2-Chloro-3-nitrotoluene is classified as harmful if swallowed and very toxic to aquatic life.[2]
[3] It is essential to handle this chemical with appropriate safety measures.

GHS Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H400: Very toxic to aquatic life.[2][3]

Signal Word: Warning[3]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2-Chloro-3-nitrotoluene**.

- Eye Protection: Chemical safety goggles or a face shield.[3]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn.

- Respiratory Protection: If working in a poorly ventilated area or when there is a risk of inhalation, a respirator with a type ABEK (EN14387) filter is recommended.[3]

Handling and Storage Protocols

General Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapor or mist.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage

Proper storage is critical to maintain the stability of **2-Chloro-3-nitrotoluene** and prevent hazardous situations.

- Temperature: Store in a cool, dry place. Specific supplier recommendations vary, with some advising storage at 0-8°C and others suggesting room temperature in a dark place, preferably below 15°C. A refrigerated, controlled environment is ideal.
- Container: Keep the container tightly sealed to prevent exposure to moisture and air.
- Ventilation: Ensure the storage area is well-ventilated.
- Incompatible Materials: Store separately from strong oxidizing agents, strong reducing agents, strong acids, and strong bases to prevent potentially violent reactions.

Experimental Protocols

Spill Response Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate: Clear the immediate area of all personnel.

- Ventilate: Ensure the area is well-ventilated to disperse vapors.
- Containment: For small spills, use an inert absorbent material such as sand, earth, or vermiculite to contain the spill. Do not use combustible materials like paper towels.
- Cleanup:
 - Wear appropriate PPE as outlined in section 2.1.
 - Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Reporting: Report the spill to the appropriate safety officer or supervisor.

First-Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.
- If on Skin: Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.

Disposal Protocol

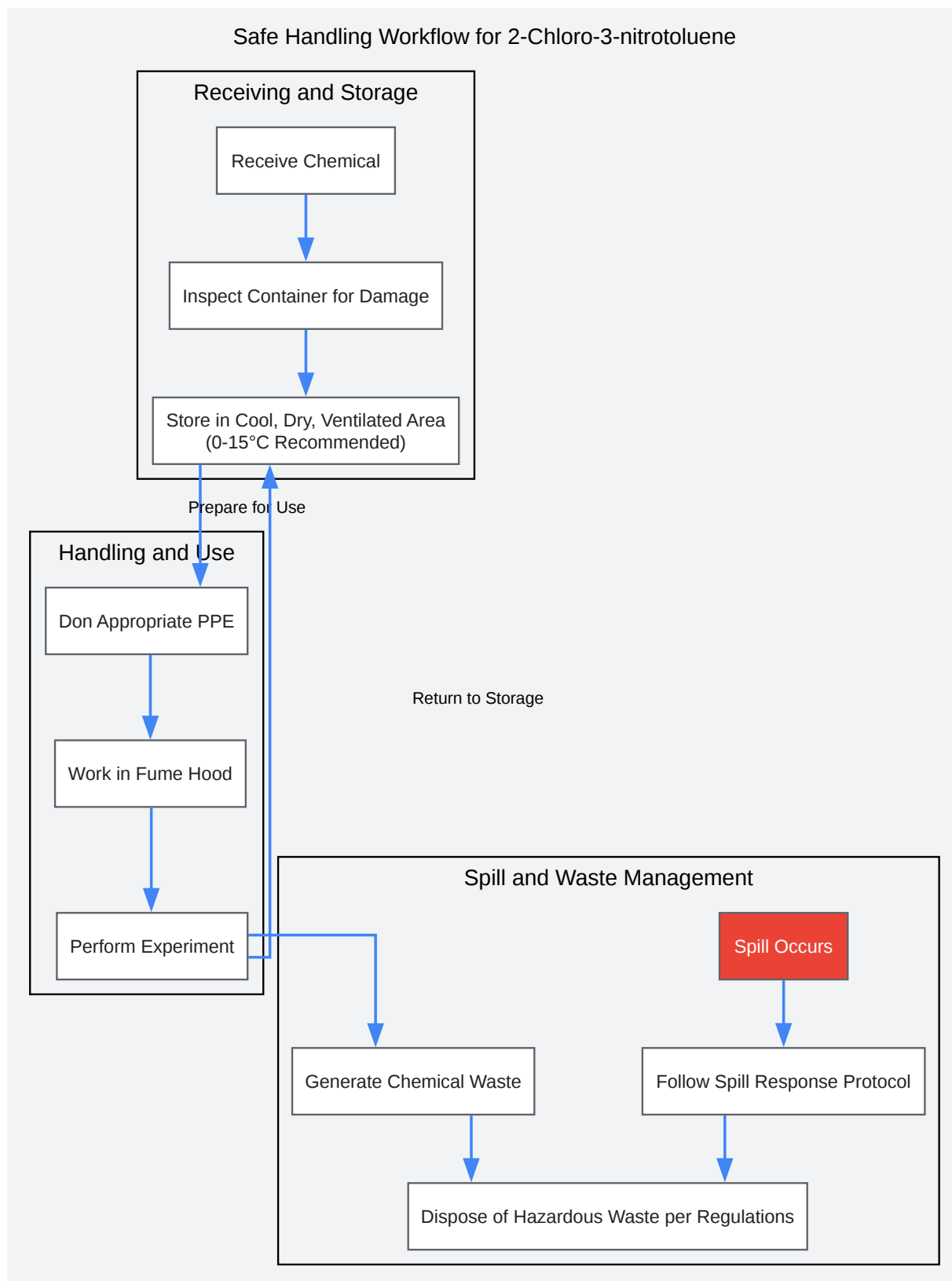
All waste containing **2-Chloro-3-nitrotoluene** must be treated as hazardous waste.

- Collect all waste material in a clearly labeled, sealed, and appropriate container.

- Dispose of the hazardous waste in accordance with all local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Logical Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **2-Chloro-3-nitrotoluene** from receipt to disposal.



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Caption: Logical workflow for the safe handling of **2-Chloro-3-nitrotoluene**.

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- To cite this document: BenchChem. [Application Notes and Protocols for 2-Chloro-3-nitrotoluene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091179#handling-and-storage-procedures-for-2-chloro-3-nitrotoluene]

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